

Technical Guide: Certificate of Analysis for N-(2-Hydroxyethyl)nicotinamide-d4

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Compound of Interest

Compound Name: *N*-(2-Hydroxyethyl)nicotinamide-d4

Cat. No.: B15557638

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of a representative Certificate of Analysis (CoA) for the isotopically labeled compound, **N-(2-Hydroxyethyl)nicotinamide-d4**. This document is intended to serve as a detailed reference for researchers, scientists, and professionals in drug development, offering insights into the quality control, analytical methodologies, and data interpretation for this stable isotope-labeled internal standard. Such standards are critical for quantitative analysis by NMR, GC-MS, or LC-MS in pharmacokinetic and metabolic studies.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Product Identification and Specifications

A Certificate of Analysis begins with the fundamental details of the compound, including its chemical identity, structure, and key properties.

Table 1: Product and Batch Information

Parameter	Specification
Product Name	N-(2-Hydroxyethyl)nicotinamide-d4
Synonyms	3-(2-Hydroxyethyl)carbamoylpyridine-d4, N-(2-Hydroxyethyl)-3-pyridinecarboxamide-d4
Product Code	TRC-H942367 (Example)[4]
CAS Number	Not available for deuterated version; Unlabeled CAS: 6265-73-2[1][2][4][5]
Molecular Formula	C ₈ H ₆ D ₄ N ₂ O ₂ [1][2][4]
Molecular Weight	170.20 g/mol [1][2][4]
Chemical Structure	 alt text
Batch Number	Example-Batch-123
Retest Date	December 2027

Table 2: Physical and Chemical Properties

Parameter	Specification
Appearance	White to off-white solid
Solubility	Soluble in water and alcohol[5]
Storage Conditions	Store at 2-8°C in a well-closed container.[6][7]

Analytical Data Summary

This section presents the core quantitative data from the analytical tests performed to certify the quality of the material.

Table 3: Summary of Analytical Results

Analytical Test	Methodology	Specification	Result
Identity (^1H -NMR)	Nuclear Magnetic Resonance	Conforms to structure	Conforms
Identity (Mass Spec)	Mass Spectrometry (ESI+)	Conforms to molecular weight	Conforms
Chromatographic Purity	HPLC (UV, 260 nm)	$\geq 98.0\%$	99.5%
Isotopic Purity	Mass Spectrometry	$\geq 99\%$ Deuterium Incorporation	99.6%
Residual Solvents	GC-HS	Meets USP <467> limits	Conforms
Loss on Drying	TGA	$\leq 1.0\%$	0.2%

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of results in a research or clinical setting.

Identity by Nuclear Magnetic Resonance (^1H -NMR) Spectroscopy

- Objective: To confirm the chemical structure of the compound.
- Instrumentation: 400 MHz NMR Spectrometer.
- Sample Preparation: The sample is dissolved in a suitable deuterated solvent (e.g., DMSO- d_6).
- Acquisition Parameters:
 - Pulse Program: Standard proton pulse sequence.
 - Number of Scans: 16

- Relaxation Delay: 1.0 s
- Spectral Width: 12 ppm
- Data Analysis: The resulting spectrum is analyzed for chemical shifts, signal integrations, and coupling patterns, which are then compared against the expected structure of **N-(2-Hydroxyethyl)nicotinamide-d4**. The absence of signals corresponding to the deuterated positions confirms isotopic labeling.

Identity and Isotopic Purity by Mass Spectrometry (MS)

- Objective: To confirm the molecular weight and determine the isotopic enrichment of the compound.
- Instrumentation: High-Resolution Mass Spectrometer with Electrospray Ionization (ESI).
- Sample Preparation: The sample is dissolved in an appropriate solvent (e.g., methanol/water with 0.1% formic acid) and infused into the mass spectrometer.
- Acquisition Parameters:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Scan Range: m/z 100-300.
 - Capillary Voltage: 3.5 kV.
- Data Analysis: The mass spectrum is examined for the presence of the protonated molecular ion $[M+H]^+$ at the expected m/z for the d4-labeled compound. Isotopic purity is calculated by comparing the peak intensity of the d4 species to any observed d0, d1, d2, or d3 species.

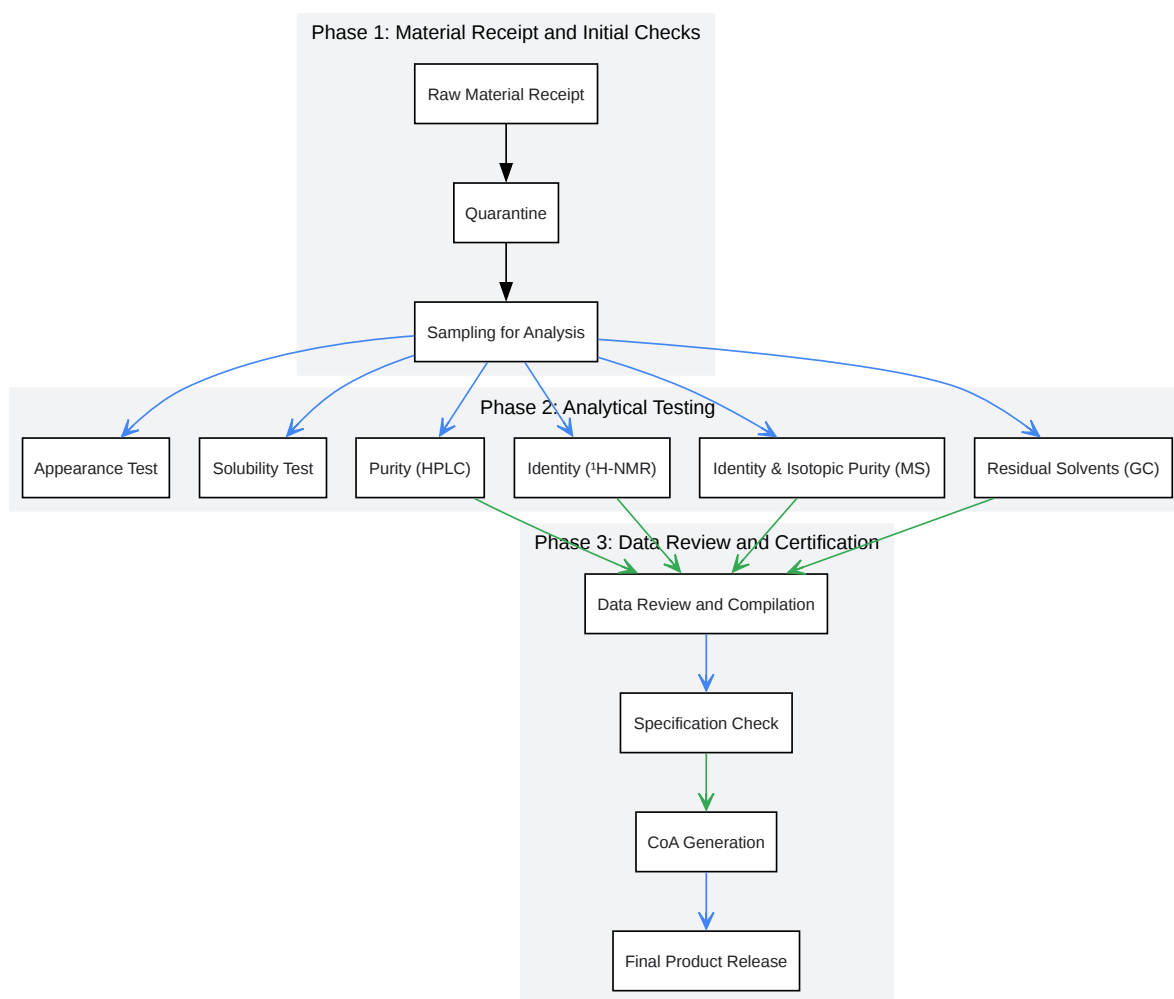
Chromatographic Purity by High-Performance Liquid Chromatography (HPLC)

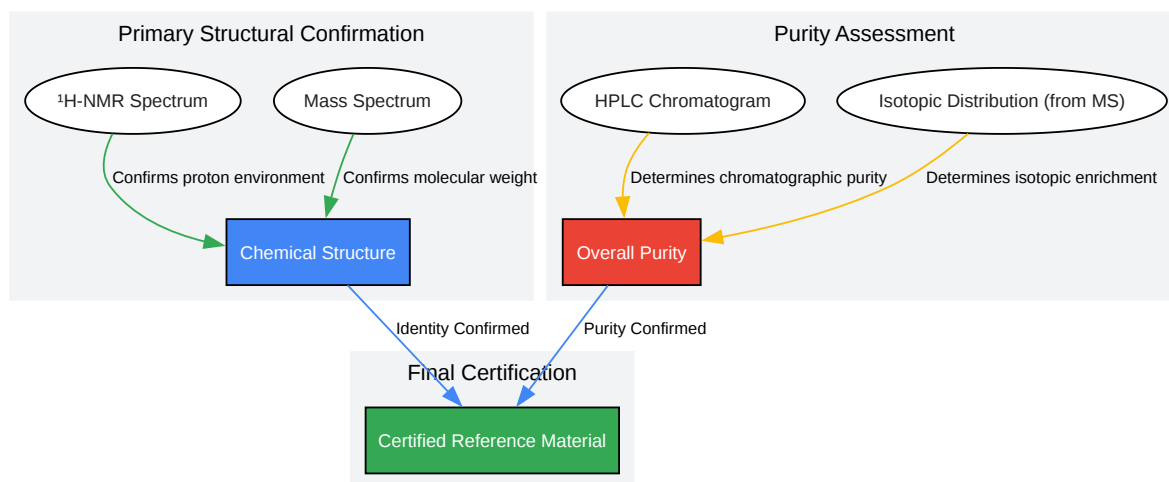
- Objective: To determine the purity of the compound by separating it from any potential impurities.
- Instrumentation: HPLC system with a UV detector.

- Chromatographic Conditions:
 - Column: C18, 4.6 x 150 mm, 5 µm.
 - Mobile Phase: A gradient of Acetonitrile and Water.
 - Flow Rate: 1.0 mL/min.
 - Detection Wavelength: 260 nm.
 - Injection Volume: 10 µL.
- Data Analysis: The chromatogram is analyzed to determine the area percentage of the main peak relative to the total peak area.

Visualizations: Workflows and Data Relationships

Diagrams are provided to illustrate the logical flow of the quality control process and the relationship between different analytical data points.





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